Application Notes and Protocols for OICR-41103 in NanoBRET Target Engagement Assays

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Compound of Interest

Compound Name:	*OICR-41103*
Cat. No.:	*B15621842*

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Introduction

OICR-41103 is a potent and selective chemical probe for the WD40 domain of DDB1- and CUL4-associated factor 1 (DCAF1).[1] DCAF1 is a substrate receptor for the CRL4 E3 ubiquitin ligase complex, playing a crucial role in protein homeostasis by targeting proteins for ubiquitination and subsequent proteasomal degradation.[1][2] Its involvement in processes like cell proliferation and its hijacking by lentiviral proteins make it an attractive target for therapeutic intervention in oncology and infectious diseases.[1][2]

The NanoBRET™ Target Engagement (TE) assay is a powerful technology used to quantify the binding of small molecules to a specific protein target within live cells.[2][3] This assay relies on Bioluminescence Resonance Energy Transfer (BRET), an energy transfer phenomenon between a NanoLuc® (NLuc) luciferase-tagged protein of interest (donor) and a cell-permeable fluorescent tracer that binds to the same protein (acceptor).[2][3][4] Competitive displacement of the tracer by a test compound, such as **OICR-41103**, results in a measurable decrease in the BRET signal, allowing for the determination of compound affinity and target engagement in a physiologically relevant cellular environment.[5][6]

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These application notes provide a detailed protocol for utilizing **OICR-41103** in a NanoBRET TE assay to measure its engagement with the DCAF1 WD40 domain in live cells.

Signaling Pathway of DCAF1

DCAF1 functions as a substrate receptor within the Cullin-RING E3 ubiquitin ligase (CRL) family, primarily as part of the CRL4DCAF1 complex. This complex mediates the ubiquitination of specific substrate proteins, marking them for degradation by the proteasome. This process is central to the regulation of numerous cellular functions. The simplified signaling pathway is depicted below.

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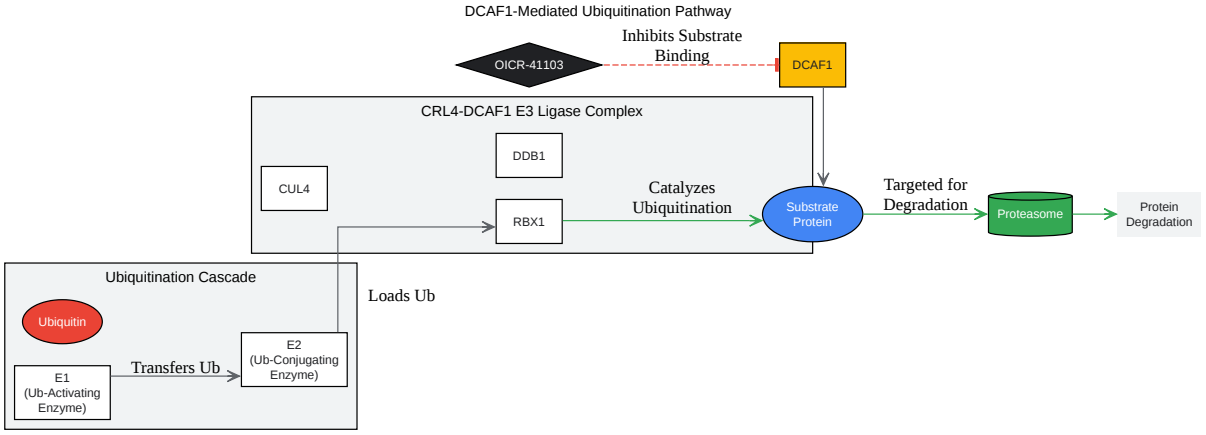

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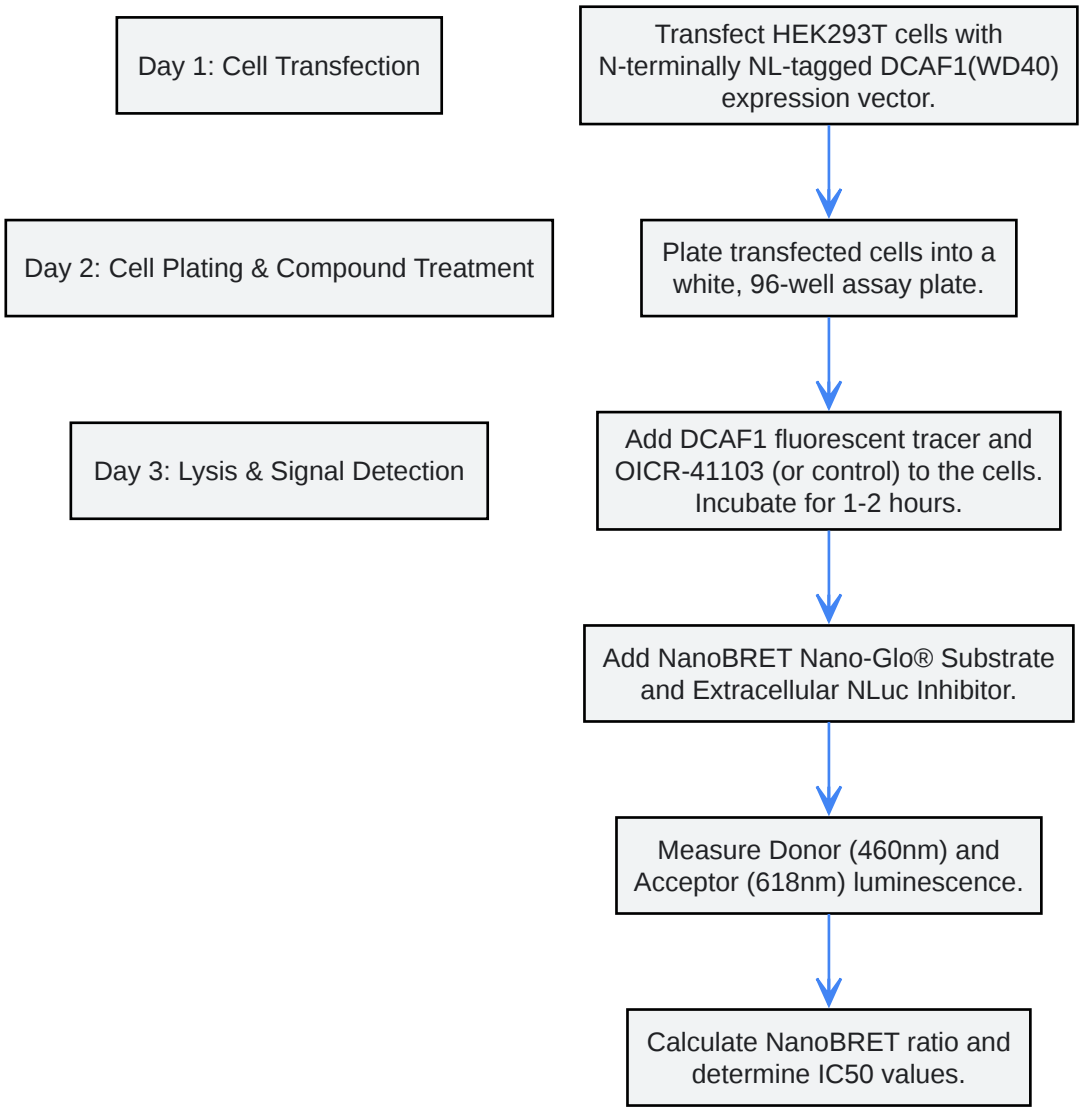
NanoBRET Target Engagement Assay Workflow for OICR-41103



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